

FT113 solubility in DMSO and other solvents

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Compound of Interest		
Compound Name:	FT113	
Cat. No.:	B15573709	Get Quote

Application Notes and Protocols for FT113

For Researchers, Scientists, and Drug Development Professionals

Abstract

FT113 is a potent and selective inhibitor of Fatty Acid Synthase (FASN), a key enzyme in the de novo synthesis of fatty acids. Upregulation of FASN is a common feature in many cancers, making it an attractive target for therapeutic intervention. These application notes provide detailed information on the solubility of **FT113** in various solvents and comprehensive protocols for its use in both in vitro and in vivo research settings.

Chemical Properties

Property	Value
CAS Number	1630808-89-7
Molecular Formula	C22H20FN3O4
Molecular Weight	409.4 g/mol
Target	Fatty Acid Synthase (FASN)

Solubility Data

The solubility of **FT113** has been determined in several common laboratory solvents. The data is summarized in the table below. It is recommended to use fresh DMSO for preparing stock



solutions as DMSO can absorb moisture, which may reduce the solubility of the compound. For aqueous-based assays, it is advised to first dissolve **FT113** in DMSO to create a concentrated stock solution, which can then be diluted into the aqueous buffer.

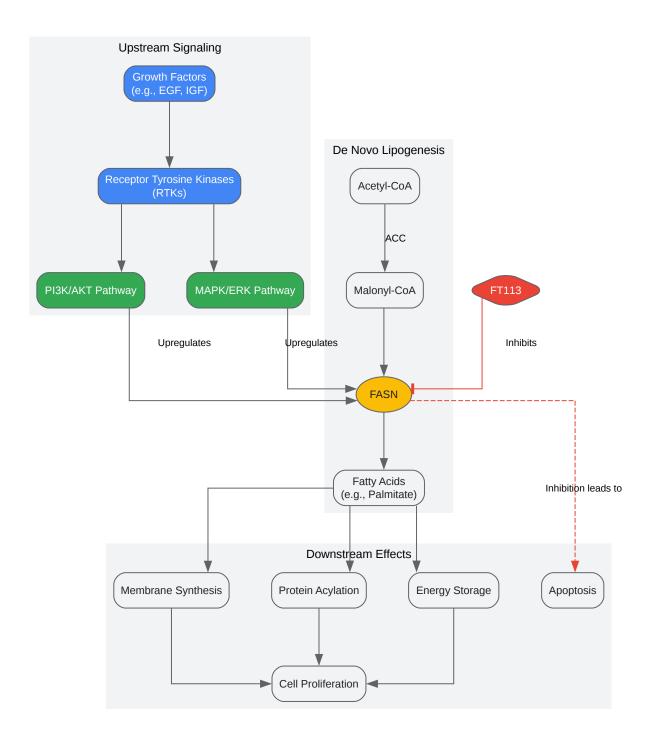
Solvent	Solubility (mg/mL)	Molar Equivalent (mM)	Notes
DMSO	28 - 62.5	68.39 - 152.66	Sonication may be required for complete dissolution. Use of fresh DMSO is recommended as absorbed moisture can decrease solubility.
Ethanol	Soluble	Not specified	The exact quantitative solubility has not been specified in available literature.
Methanol	Soluble	Not specified	The exact quantitative solubility has not been specified in available literature.
PBS (Phosphate Buffered Saline)	Sparingly soluble	Not specified	Direct dissolution in aqueous buffers is not recommended. Prepare a concentrated stock in DMSO and dilute.

Signaling Pathway of FASN in Cancer

Fatty Acid Synthase (FASN) is a critical enzyme in the de novo lipogenesis pathway, which is highly active in many cancer cells to support rapid proliferation and membrane synthesis. The activity of FASN is regulated by upstream signaling pathways such as the PI3K/AKT and



MAPK/ERK pathways, which are often constitutively active in cancer. Inhibition of FASN by **FT113** can lead to an accumulation of malonyl-CoA and a depletion of downstream fatty acids, ultimately inducing cancer cell apoptosis and inhibiting tumor growth.



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Caption: FASN Signaling Pathway in Cancer

Experimental Protocols Preparation of FT113 Stock Solution

Materials:

- FT113 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

Protocol:

- Equilibrate the **FT113** powder to room temperature before opening the vial to prevent moisture condensation.
- Weigh the desired amount of FT113 powder in a sterile microcentrifuge tube.
- Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM or 50 mM). For example, to prepare a 10 mM stock solution, add 244.2 μ L of DMSO to 1 mg of **FT113** (MW = 409.4 g/mol).
- Vortex the solution thoroughly to dissolve the compound.
- If necessary, sonicate the solution for a few minutes to ensure complete dissolution.
- Store the stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.

In Vitro Cell-Based Assay

This protocol provides a general guideline for assessing the anti-proliferative activity of **FT113** in cancer cell lines. The optimal conditions, including cell seeding density and incubation time,



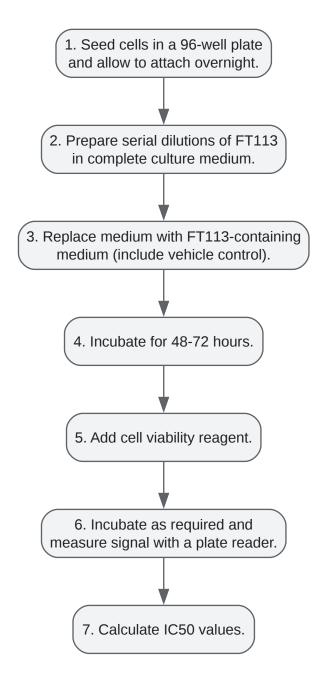
should be determined for each specific cell line.

Materials:

- Cancer cell line of interest (e.g., PC-3, MV-411, BT474)
- Complete cell culture medium
- 96-well cell culture plates
- FT113 stock solution (e.g., 10 mM in DMSO)
- Cell viability reagent (e.g., MTT, CellTiter-Glo®)
- Plate reader

Experimental Workflow:





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Caption: In Vitro Cell Viability Assay Workflow

Protocol:

• Seed cells into a 96-well plate at a predetermined density and allow them to adhere overnight in a humidified incubator at 37°C with 5% CO₂.



- On the following day, prepare serial dilutions of FT113 from the stock solution in complete
 cell culture medium. The final DMSO concentration in the medium should be kept constant
 across all wells and should not exceed 0.5% to avoid solvent toxicity. A vehicle control
 (medium with the same concentration of DMSO) must be included.
- Carefully remove the medium from the cells and replace it with the medium containing the different concentrations of FT113.
- Incubate the plate for the desired period (e.g., 48 or 72 hours).
- At the end of the incubation period, add the cell viability reagent to each well according to the manufacturer's instructions.
- Incubate for the recommended time and then measure the absorbance or luminescence using a plate reader.
- Calculate the percentage of cell viability relative to the vehicle control and determine the IC₅₀ value using appropriate software.

Published IC50 Values for FT113:

- PC-3 (prostate cancer): 47 nM
- MV-411 (acute myeloid leukemia): 26 nM
- BT474 (breast cancer, FASN activity): 90 nM

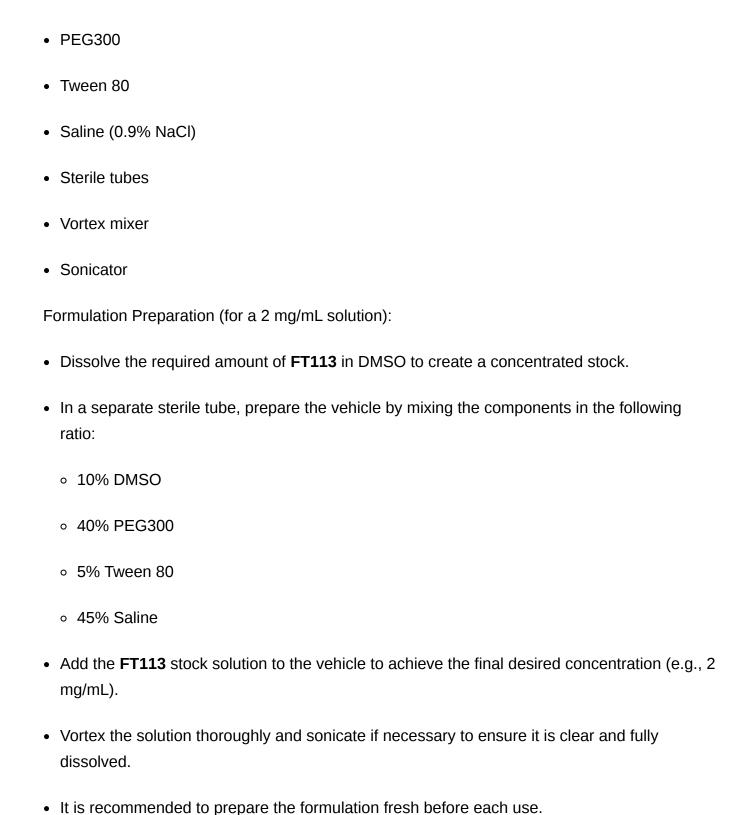
In Vivo Administration

This protocol is a general guideline for the preparation and administration of **FT113** for in vivo studies in mice, based on published formulations. All animal experiments must be conducted in accordance with institutional and national guidelines for the care and use of laboratory animals.

Materials:

- FT113 powder
- DMSO





Administration:

The formulation can be administered via oral gavage (p.o.).



Dosages used in previous studies have ranged from 5 to 50 mg/kg, administered twice daily.

Safety Precautions

FT113 is a research chemical. Standard laboratory safety procedures should be followed when handling this compound. This includes wearing appropriate personal protective equipment (PPE) such as gloves, a lab coat, and safety glasses. Avoid inhalation of dust and contact with skin and eyes. In case of contact, wash the affected area immediately with plenty of water. Consult the Safety Data Sheet (SDS) for more detailed information.

Disclaimer: These application notes are for research use only and are not intended for human or veterinary use. The information provided is based on currently available literature and should be used as a guide. Researchers should optimize protocols for their specific experimental needs.

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